

Personal protective equipment for handling DBCO-PEG13-NHS ester

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Compound of Interest

Compound Name: DBCO-PEG13-NHS ester

Cat. No.: B15073195

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Essential Safety and Handling Guide for DBCO-PEG13-NHS Ester

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **DBCO-PEG13-NHS ester**. Following these procedures is essential for ensuring personal safety and maintaining the integrity of the product.

I. Personal Protective Equipment (PPE)

When handling **DBCO-PEG13-NHS ester**, a comprehensive approach to personal protection is necessary to minimize exposure. The following PPE is recommended:

- **Gloves:** Chemical-resistant gloves are mandatory. Given that the compound is often dissolved in solvents like DMSO or DMF, select gloves rated for these specific solvents. Double gloving is recommended to provide an extra layer of protection, especially when handling stock solutions.^[1]
- **Eye Protection:** Safety glasses with side shields are the minimum requirement. For tasks with a higher risk of splashing, such as transferring solutions, chemical splash goggles or a full-face shield should be worn.^{[1][2]}

- Lab Coat: A standard laboratory coat should be worn at all times to protect against incidental contact. For procedures with a higher risk of spills, a chemical-resistant apron or gown is advisable.^[3]
- Respiratory Protection: While **DBCO-PEG13-NHS ester** is shipped as a non-hazardous chemical, the use of a fume hood is recommended when handling the solid compound to avoid inhalation of any fine particulates.^[4] If a fume hood is not available, a NIOSH-approved respirator may be necessary based on a risk assessment.^[2]

II. Operational Plan: From Receipt to Use

A systematic approach to handling **DBCO-PEG13-NHS ester** will ensure both safety and experimental success.

1. Receiving and Inspection:

- Upon receipt, inspect the packaging for any signs of damage.
- Verify that the product name and CAS number on the vial match the order details.
- The product is typically shipped at ambient temperature and is stable for several weeks during ordinary shipping.^[4]

2. Storage:

- For short-term storage (days to weeks), keep the vial in a dry, dark place at 0 - 4°C.^[4]
- For long-term storage (months to years), store the vial at -20°C.^{[4][5][6]}
- Always store the container tightly sealed and protected from light.^[5]

3. Preparation for Use:

- To prevent moisture condensation, which can hydrolyze the NHS ester, allow the vial to equilibrate to room temperature before opening.^[7]
- Handle the compound under an inert atmosphere (e.g., argon or nitrogen) whenever possible to minimize exposure to moisture.^[7]

- Use anhydrous solvents such as Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO) for reconstitution.^{[5][6][7]}

4. Handling and Use:

- Prepare stock solutions immediately before use, as the NHS-ester moiety is susceptible to hydrolysis.^[7]
- If not used immediately, stock solutions in anhydrous solvents can be stored for a few days at -20°C.^[7]
- When performing conjugation reactions, use non-amine-containing buffers (e.g., PBS, HEPES, borate buffer) at a pH between 7 and 9.^[7] Avoid buffers containing primary amines like Tris or glycine, as they will react with the NHS ester.^[7]
- Also, avoid buffers containing azides, which can react with the DBCO group.^[7]

III. Disposal Plan

Proper disposal of **DBCO-PEG13-NHS ester** and associated waste is critical to prevent environmental contamination and ensure laboratory safety.

- **Unused Product:** Dispose of any unused or expired **DBCO-PEG13-NHS ester** as chemical waste in accordance with local, state, and federal regulations. Do not discard it down the drain or in the regular trash.
- **Contaminated Materials:** All disposable materials that have come into contact with the chemical, such as pipette tips, tubes, and gloves, should be collected in a designated, sealed waste container.
- **Liquid Waste:** Solutions containing **DBCO-PEG13-NHS ester** should be collected in a clearly labeled, sealed container for hazardous liquid waste. If the solvent is halogenated, it should be disposed of in a separate halogenated waste stream.
- **Decontamination:** Decontaminate any work surfaces that may have come into contact with the chemical using an appropriate laboratory cleaning agent.

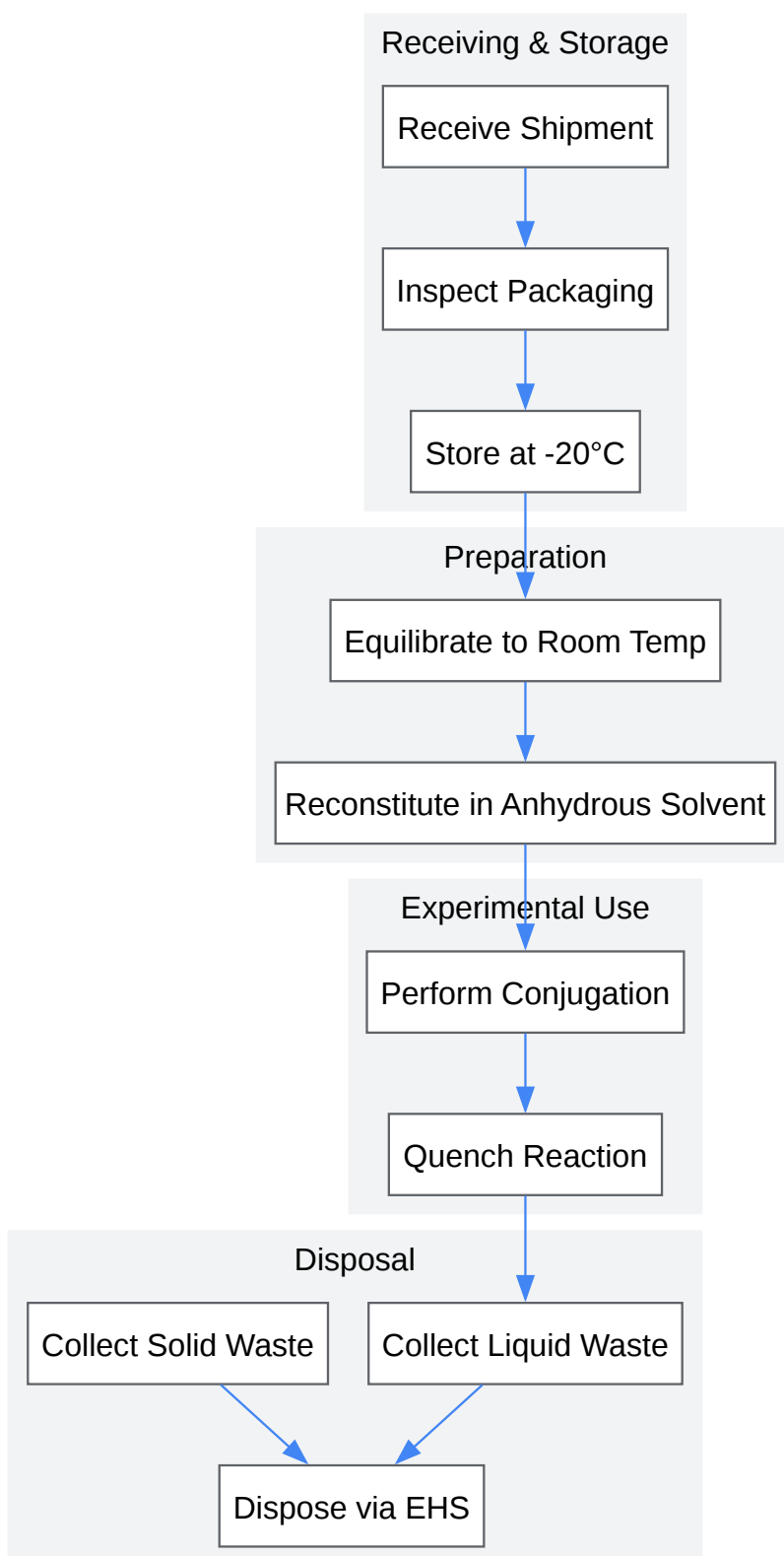
IV. Quantitative Data Summary

The following table summarizes key quantitative information for **DBCO-PEG13-NHS ester**.

Parameter	Value	Source
Molecular Weight	~1046.17 g/mol	[4] [6] [8]
Purity	>95%	[4] [5] [6]
Short-Term Storage	0 - 4°C (dry and dark)	[4]
Long-Term Storage	-20°C (dry and dark)	[4] [5] [6]
Solubility	DMSO, DMF, DCM	[6]
Shipping Condition	Ambient temperature	[4] [6]

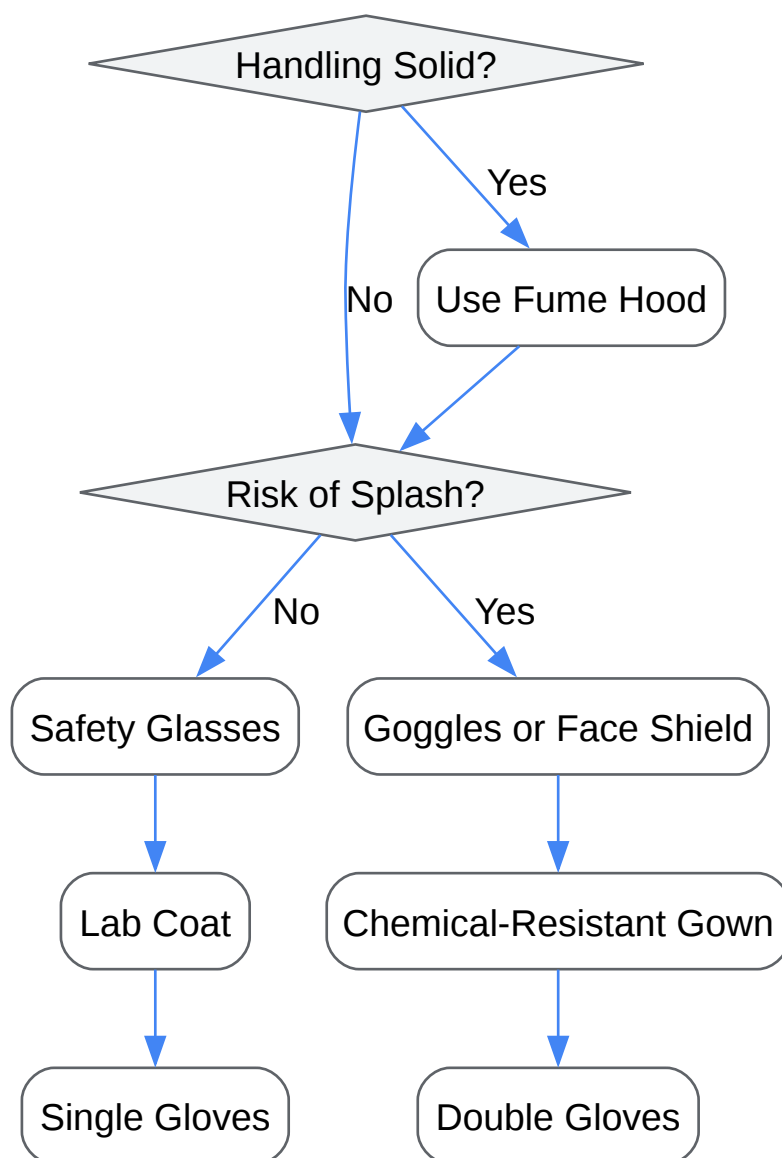
V. Experimental Workflow and Safety Diagrams

The following diagrams illustrate the handling workflow and PPE selection process.



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Caption: Workflow for handling **DBCO-PEG13-NHS ester** from receipt to disposal.



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Caption: Decision tree for selecting appropriate PPE.

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